

# A Technical Guide to the Physicochemical Characteristics of C.I. Disperse Blue 35

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Disperse Blue 35

Cat. No.: B087788

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## Introduction

**C.I. Disperse Blue 35** is a synthetic dye belonging to the anthraquinone class, widely utilized in the textile industry for dyeing hydrophobic fibers such as polyester.[1][2] Its significance in research extends from its role as a model compound in dye chemistry to its potential applications in other scientific fields. This technical guide provides a comprehensive overview of the core physicochemical characteristics of Disperse Blue 35, with a focus on quantitative data, experimental protocols, and the underlying chemical principles.

## Chemical and Physical Properties

Commercial Disperse Blue 35 is not a single chemical entity but rather a technical-grade mixture of isomers.[3] This complexity arises from its synthesis, which primarily involves the methylation of 1,8-diamino-4,5-dihydroxyanthraquinone.[1][2] The resulting product contains a mix of non-methylated, mono-methylated, and di-methylated derivatives. The most cited chemical formula for a major component is  $C_{20}H_{14}N_2O_5$ , with a corresponding molecular weight of approximately 362.34 g/mol.[4][5]

## Data Summary

The following tables summarize the key physicochemical properties of Disperse Blue 35. Due to its nature as a mixture, some properties are presented as ranges or approximations.

Table 1: General and Physical Properties of **C.I. Disperse Blue 35**

Property	Value	Source(s)
CAS Number	12222-75-2	[3][4]
Molecular Formula	C <sub>20</sub> H <sub>14</sub> N <sub>2</sub> O <sub>5</sub> (major component)	[4][5]
Molecular Weight	362.34 g/mol (for C <sub>20</sub> H <sub>14</sub> N <sub>2</sub> O <sub>5</sub> )	[4][5]
IUPAC Name	1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione	[4]
Appearance	Dark blue granular solid	
Melting Point	>150 °C (typical for disperse dyes)	[6]
Boiling Point	758.9 °C at 760 mmHg	[5]
Density	1.616 g/cm <sup>3</sup>	[5]

Table 2: Solubility and Spectral Properties of **C.I. Disperse Blue 35**

Property	Value	Source(s)
Water Solubility	Very low; approx. 30 mg/L (general for disperse dyes)	[7]
Organic Solvent Solubility	Soluble in various organic solvents	[8]
UV-Vis λ <sub>max</sub>	Strong absorption in the visible region (anthraquinone chromophore)	[2]
Molar Extinction Coefficient (ε)	High (typical for anthraquinone dyes)	[9]

Note on Solubility: While precise quantitative data for **C.I. Disperse Blue 35** is scarce, Table 3 provides solubility data for the related "Solvent Blue 35" (CAS 17354-14-2), which can serve as a reference.<sup>[8]</sup>

Table 3: Solubility of Solvent Blue 35 in Organic Solvents at 20°C

Solvent	Solubility (g/L)
Acetone	13.6
Butyl Acetate	22.3
Methylbenzene	86.3
Dichloromethane	171.3
Ethyl Alcohol	2.6

## Experimental Protocols

The characterization of Disperse Blue 35 involves a suite of analytical techniques. Below are detailed methodologies for key experiments.

### High-Performance Liquid Chromatography (HPLC) for Component Separation

HPLC is essential for separating the various isomers present in technical-grade Disperse Blue 35.<sup>[1][2]</sup>

- Instrumentation: A standard HPLC system equipped with a C18 reverse-phase column and a UV-Vis or Photodiode Array (PDA) detector.
- Mobile Phase: A gradient of acetonitrile and water is commonly used.
- Procedure:
  - Prepare a stock solution of Disperse Blue 35 in a suitable organic solvent (e.g., methanol or acetonitrile).

- Filter the solution through a 0.45  $\mu\text{m}$  syringe filter.
- Inject the sample into the HPLC system.
- Monitor the elution profile at a wavelength corresponding to the dye's maximum absorbance.
- Identify and quantify the individual components based on their retention times and peak areas relative to standards, if available.

## Determination of Melting Point

The melting point of disperse dyes is determined using a capillary melting point apparatus.

- Instrumentation: Capillary melting point apparatus, capillary tubes.
- Procedure:
  - Finely powder the dry dye sample.
  - Pack the powdered sample into a capillary tube to a height of 2-3 mm.
  - Place the capillary tube in the melting point apparatus.
  - Heat the sample at a controlled rate (e.g., 2-5  $^{\circ}\text{C}/\text{min}$ ).
  - Record the temperature range from the onset of melting to the point where the entire sample becomes a liquid. Due to the isomeric nature of Disperse Blue 35, a melting range rather than a sharp melting point is expected.

## UV-Visible Spectrophotometry

This technique is used to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) and for quantitative analysis.<sup>[2]</sup>

- Instrumentation: A UV-Visible spectrophotometer.
- Procedure:

- Prepare a dilute solution of Disperse Blue 35 in a suitable transparent solvent (e.g., ethanol or acetone).
- Use the pure solvent as a blank to zero the spectrophotometer.
- Measure the absorbance of the dye solution across the visible spectrum (typically 400-800 nm).
- The wavelength at which the highest absorbance is recorded is the  $\lambda_{\text{max}}$ .
- For quantitative analysis, a calibration curve can be constructed by measuring the absorbance of a series of solutions of known concentrations at the  $\lambda_{\text{max}}$ , in accordance with the Beer-Lambert Law.<sup>[2]</sup>

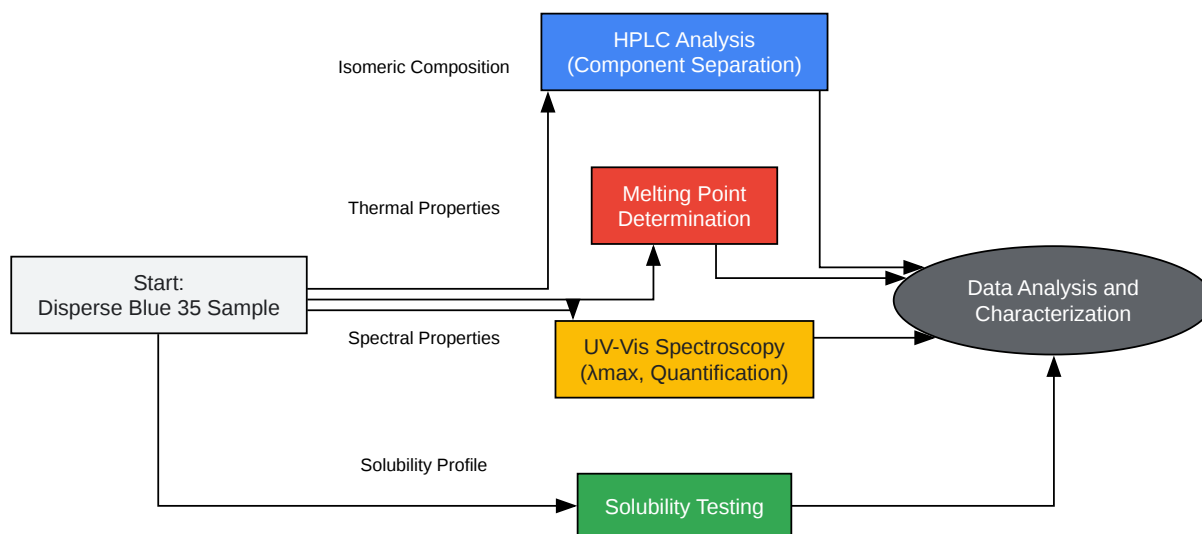
## Solubility Determination

A general method for determining the solubility of disperse dyes is as follows:

- Procedure:
  - Prepare a saturated solution of Disperse Blue 35 in the solvent of interest by adding an excess of the dye to the solvent.
  - Agitate the mixture at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
  - Separate the undissolved solid by filtration or centrifugation.
  - Determine the concentration of the dye in the clear supernatant using a suitable analytical method, such as UV-Visible spectrophotometry with a pre-established calibration curve or by evaporating a known volume of the solvent and weighing the residue.

## Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the physicochemical characterization of Disperse Blue 35.



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Caption: Workflow for Physicochemical Characterization.

## Conclusion


**C.I. Disperse Blue 35** is a complex anthraquinone-based dye with distinct physicochemical properties that are critical to its application and research. This guide has provided a detailed summary of its characteristics, presented in a structured format for ease of reference. The outlined experimental protocols offer a foundation for the accurate and reproducible characterization of this and similar disperse dyes. A thorough understanding of these properties is paramount for its effective use in industrial processes and for advancing research in dye chemistry and related fields.

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## References

- 1. C.I. Disperse Blue 35 | 12222-75-2 | Benchchem [benchchem.com]
- 2. C.I. Disperse Blue 35 | 12222-78-5 | Benchchem [benchchem.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. Disperse Blue 35 | C<sub>20</sub>H<sub>14</sub>N<sub>2</sub>O<sub>5</sub> | CID 83683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. Best High Performance Solvent Blue 35 - Disperse dyes  Hermeta Manufacturer and Factory | Hermeta [hermetachem.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. epsilonpigments.com [epsilonpigments.com]
- 9. aatcc.org [aatcc.org]
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Address: 3281 E Guasti Rd

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